

Essential Safety and Logistical Information for Handling Colterol

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Compound of Interest

Compound Name: Colterol

Cat. No.: B100066

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling, personal protective equipment (PPE), and disposal of **Colterol**. The information is intended to support laboratory safety and ensure the proper management of this potent β 2-adrenoreceptor agonist.

Introduction to Colterol

Colterol is a short-acting β 2-adrenoreceptor agonist, primarily used in research for studying bronchospasm associated with asthma and chronic obstructive pulmonary disease (COPD).^[1] As a potent pharmacological agent, it requires stringent safety protocols to prevent occupational exposure. **Colterol** is intended for laboratory research use only and is not for human or veterinary use.^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Colterol** is provided in the table below. This information is essential for risk assessment and the design of safe handling procedures.

| Property | Value |
|------------------|---|
| Chemical Formula | C ₁₂ H ₁₉ NO ₃ |
| Molecular Weight | 225.28 g/mol |
| CAS Number | 18866-78-9 |
| Appearance | Solid (form may vary) |
| Synonyms | N-tert-Butylarterenol, t-Butylnorepinephrine |

(Data sourced from PubChem CID 25104)[[1](#)]

Personal Protective Equipment (PPE)

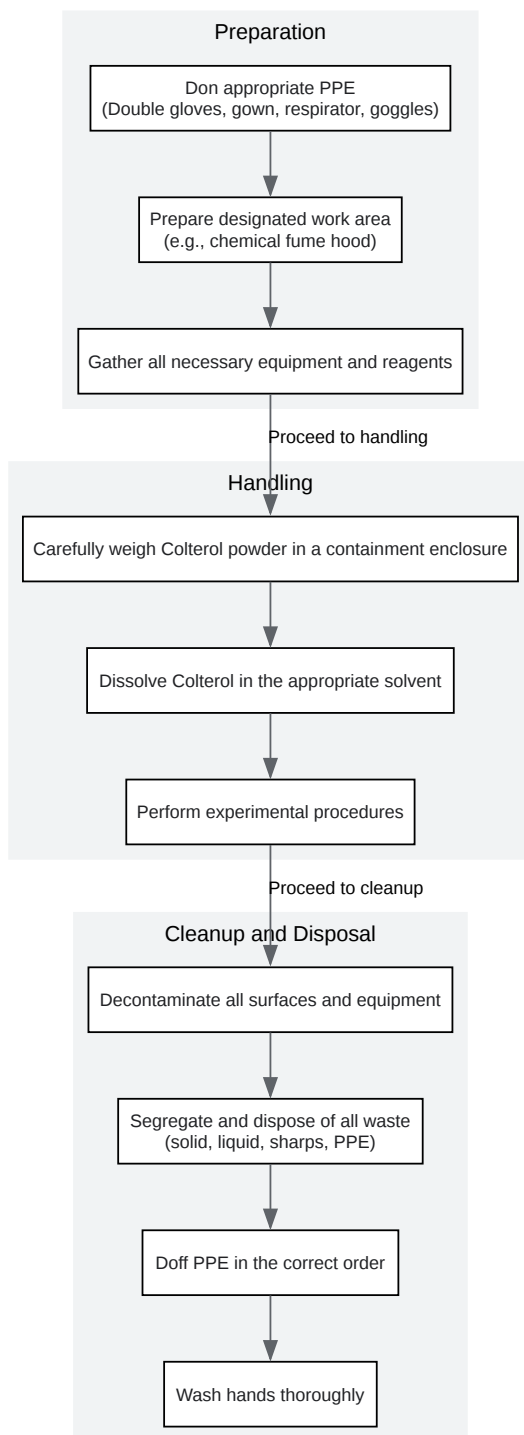
Due to the potent nature of **Colterol**, a multi-layered PPE strategy is crucial to minimize exposure via inhalation, skin contact, and eye contact. The following PPE is mandatory when handling **Colterol**, particularly in its powdered form.

| PPE Category | Item | Specifications and Use Cases |
|-------------------------|--|--|
| Respiratory Protection | NIOSH-approved Respirator (e.g., N95 or higher) | Essential when handling powdered Colterol or when engineering controls (like a fume hood) are not available or insufficient. A proper fit test is required to ensure a protective seal. |
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile) | Wear two pairs of powder-free gloves. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should extend over the cuff. Change gloves immediately if contaminated, punctured, or torn. |
| Eye and Face Protection | Safety goggles with side shields or a full-face shield | Required to protect against splashes, aerosols, and airborne particles. Standard prescription glasses are not a substitute for safety goggles. |
| Body Protection | Disposable, solid-front, long-sleeved gown | The gown should be made of a low-permeability fabric and have tight-fitting cuffs. This prevents contamination of personal clothing and skin. |
| Foot Protection | Closed-toe shoes and disposable shoe covers | Shoe covers should be worn in areas where Colterol is handled to prevent the tracking of contaminants to other areas. |

Operational Plan: Safe Handling Workflow

All handling of **Colterol** must be conducted in a designated area, preferably within a certified chemical fume hood or a ventilated balance enclosure, especially when weighing the powder. The following workflow diagram outlines the procedural steps for safely handling **Colterol** in a laboratory setting.

General Workflow for Handling Colterol Powder

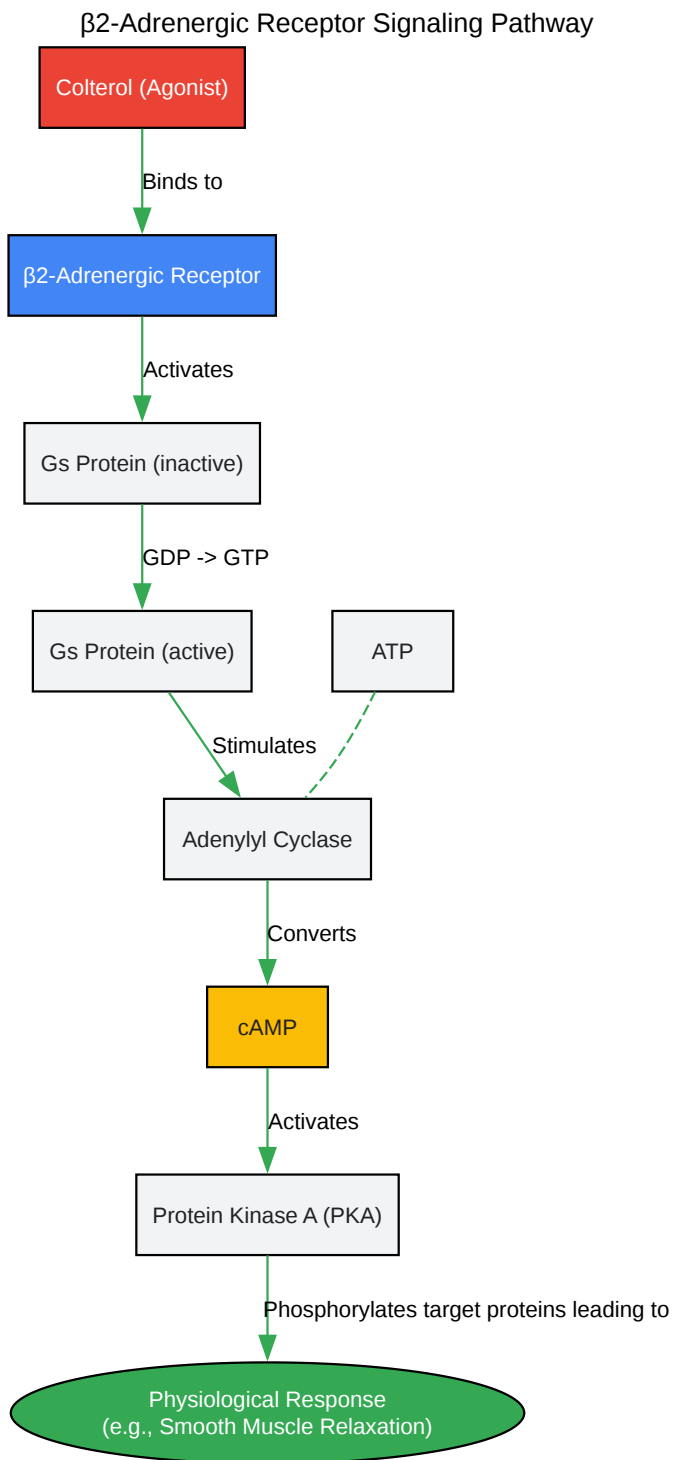


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Caption: General workflow for handling **Colterol** powder.

Colterol's Mechanism of Action: β 2-Adrenergic Receptor Signaling Pathway

Colterol exerts its effects by acting as an agonist at β 2-adrenergic receptors, which are G-protein coupled receptors.^[1] The binding of **Colterol** to these receptors initiates a signaling cascade that leads to various physiological responses, most notably smooth muscle relaxation in the bronchi. The diagram below illustrates the canonical β 2-adrenergic receptor signaling pathway.



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Caption: β2-Adrenergic Receptor Signaling Pathway.

Disposal Plan

Proper disposal of **Colterol** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Segregation: All waste generated from handling **Colterol** must be treated as hazardous waste. This includes:
 - Unused or expired **Colterol** powder.
 - Solutions containing **Colterol**.
 - Contaminated consumables (e.g., pipette tips, centrifuge tubes).
 - Contaminated PPE (gloves, gown, shoe covers, respirator).
- Solid Waste Disposal:
 - Collect all contaminated solid waste, including PPE, in a designated, leak-proof, and clearly labeled hazardous waste container.
 - For unused **Colterol** powder, it is recommended to mix it with an inert, non-flammable absorbent material before placing it in the waste container.
- Liquid Waste Disposal:
 - Collect all liquid waste containing **Colterol** in a sealed, shatter-resistant, and clearly labeled hazardous waste container.
 - Do not dispose of liquid waste containing **Colterol** down the drain.
- Final Disposal: All hazardous waste must be disposed of through a licensed hazardous waste disposal service. Follow all institutional, local, state, and federal regulations for hazardous waste disposal. High-temperature incineration is the preferred method for the final destruction of pharmaceutical waste.

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and copious amounts of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention.
- Spill: Evacuate the area. Wear appropriate PPE, including a respirator. Cover the spill with an inert absorbent material. Collect the absorbed material in a sealed container for hazardous waste disposal. Decontaminate the spill area with a suitable cleaning agent.

Disclaimer: This document provides guidance based on available information. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer for the most accurate and comprehensive safety information. If an SDS is not available, a thorough risk assessment should be conducted before handling this compound.

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References

- 1. Colterol | C₁₂H₁₉NO₃ | CID 25104 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Colterol | CAS No: 18866-78-9 [aquigenbio.com]
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